

## Methylamino-PEG1-acid structure and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

### Compound of Interest

Compound Name: Methylamino-PEG1-acid  
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## An In-depth Technical Guide to Methylamino-PEG1-acid

This technical guide provides a comprehensive overview of **Methylamino-PEG1-acid**, a bifunctional linker widely utilized by researchers, scientists, and engineers. The document details its chemical structure, molecular properties, and general methodologies for its characterization and application in bioconjugation.

### Core Properties of Methylamino-PEG1-acid

**Methylamino-PEG1-acid** is a hydrophilic, short-chain polyethylene glycol (PEG) linker. It possesses a terminal methylamine group and a carboxylic acid group, which are used for linking molecules. The PEG spacer enhances the solubility and bioavailability of conjugated molecules.<sup>[1]</sup> It is frequently employed in the synthesis of bioconjugates.

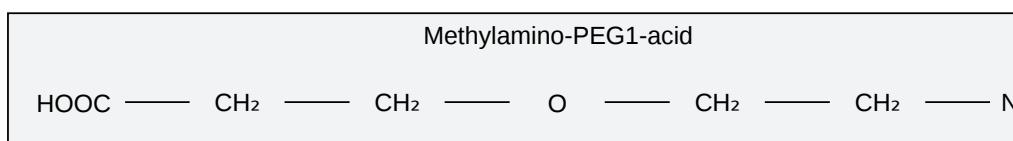
### Quantitative Data Summary

The following table summarizes the key quantitative data for **Methylamino-PEG1-acid**.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>3</sub>	[4][5]
Molecular Weight	147.17 g/mol	[4][5]
Alternate Molecular Weight	147.2 g/mol	[6]
CAS Number	1367918-21-5	
Purity (Typical)	≥98%	[6]

### Chemical Structure and Reactivity

The structure of **Methylamino-PEG1-acid** features a single ethylene glycol unit flanked by a methylamine and a propanoic acid. This bifunctional nature allows for various reaction strategies. The methylamine group can react with entities like carboxylic acids and carbonyls, while the carboxylic acid can form stable amide bonds with nucleophiles such as EDC or HATU.<sup>[1]</sup>



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Caption: Chemical structure of **Methylamino-PEG1-acid**.

### Experimental Protocols

Detailed proprietary synthesis and purification protocols for **Methylamino-PEG1-acid** are not publicly available. However, this section outlines general methods for the synthesis and characterization of PEGylated compounds, which are applicable to **Methylamino-PEG1-acid**.

## Purity and Content Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a standard method for assessing the purity of PEGylated molecules and quantifying their content.

- Instrumentation: A standard HPLC system equipped with a UV detector is typically used. For molecules lacking a strong chromophore, a Charged / Scattering Detector (ELSD) can be employed.
- Column: A C8 or C18 reversed-phase column is generally suitable.
- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile), often with an acidic modifier like trifluoroacetic acid (TFA) or formic acid.
- Detection: The elution of the compound is monitored by UV absorbance at a suitable wavelength (e.g., 210-220 nm for amide bonds) or by CAD/ELSD.
- Quantification: The concentration of the sample can be determined by comparing its peak area to a standard curve generated from samples of known concentration.

## Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of **Methylamino-PEG1-acid**, thereby verifying its identity.

- Instrumentation: An Electrospray Ionization (ESI) mass spectrometer is commonly used.
- Sample Preparation: The sample is typically dissolved in a suitable solvent, such as a mixture of water and acetonitrile, and infused into the mass spectrometer.
- Analysis: The instrument is set to scan for the expected mass-to-charge ratio ( $m/z$ ) of the protonated molecule  $[M+H]^+$ .
- Data Interpretation: The resulting spectrum should show a prominent peak corresponding to the calculated molecular weight of **Methylamino-PEG1-acid**.

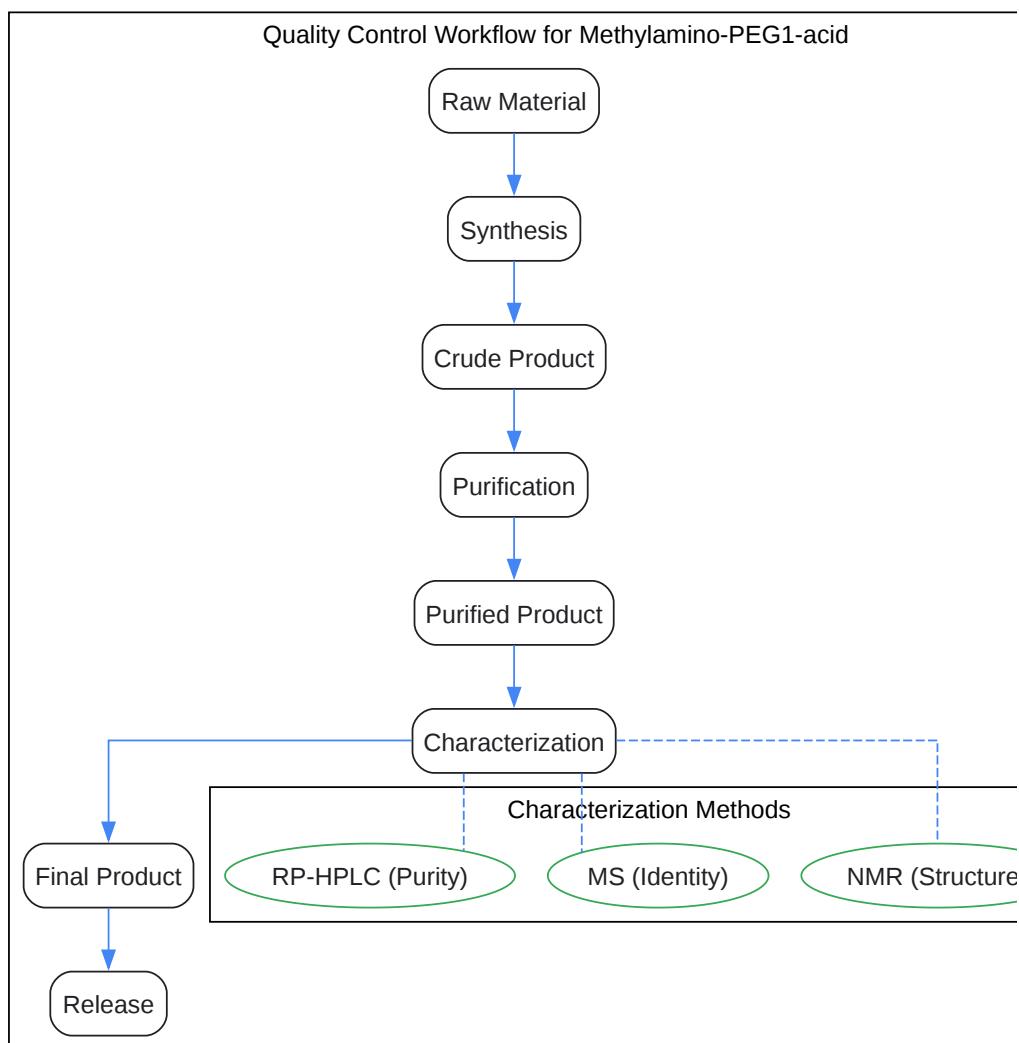
## General Protocol for Bioconjugation

The following is a general procedure for conjugating an amine-containing molecule to **Methylamino-PEG1-acid**.

- Activation of Carboxylic Acid:
  - Dissolve **Methylamino-PEG1-acid** in an appropriate anhydrous organic solvent (e.g., Dimethylformamide - DMF or Dichloromethane - DCM).
  - Add N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC) and N-hydroxysuccinimide (NHS) to the solution to activate the carboxylic acid.
  - Allow the reaction to proceed at room temperature for approximately 15-30 minutes.
- Conjugation to an Amine-Containing Molecule:
  - Dissolve the amine-containing target molecule in a suitable buffer (e.g., Phosphate-Buffered Saline - PBS) at a pH of 7.2-7.5.
  - Add the activated **Methylamino-PEG1-acid** solution to the solution of the target molecule.
  - Allow the reaction to proceed for a few hours at room temperature or overnight at 4°C.
- Purification: The resulting conjugate can be purified using techniques such as size-exclusion chromatography (SEC) or dialysis to remove unreacted components.

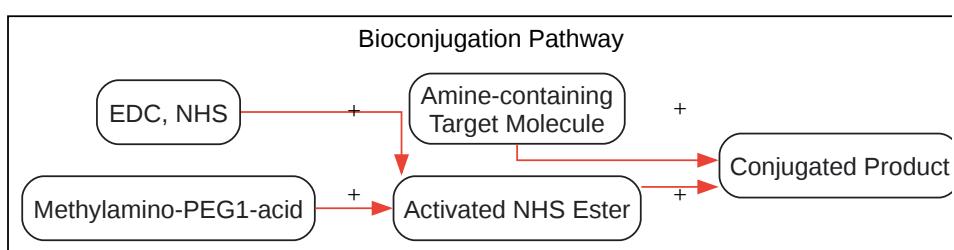
## Quality Control and Workflow Visualization

A robust quality control workflow is essential to ensure the identity, purity, and functionality of **Methylamino-PEG1-acid**. The following diagram illustrates the workflow:

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Caption: A logical workflow for the quality control of **Methylamino-PEG1-acid**.

The following diagram illustrates a typical bioconjugation reaction pathway using **Methylamino-PEG1-acid**.

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Caption: A simplified signaling pathway for a bioconjugation reaction.

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- To cite this document: BenchChem. [Methylamino-PEG1-acid structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608981#methylamino-peg1-acid-structure-and-molecular-weight]

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